

Application Notes and Protocols for 4-Nitrophthalamide in Heterocyclic Compound Synthesis

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Compound Focus: N-Nitrophthalamide

CAS No.: 5336-97-0

Cat. No.: S6585608

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Chemical Profile and Primary Applications

4-Nitrophthalamide (CAS 13138-53-9) is a key synthetic intermediate with the molecular formula $C_8H_7N_3O_4$ and a molecular weight of 209.16 g/mol [1] [2]. Its primary application in organic synthesis is as a **precursor for phthalocyanines** [1] and other nitrogen-containing heterocycles. Phthalocyanines are macrocyclic compounds with extensive applications in materials science, including as dyes, pigments, and in electronic devices. The nitro group and amide functionalities on the benzene ring make this compound a versatile building block for further functionalization and ring-forming reactions.

The compound's significance stems from its role in constructing **highly functionalized heterocyclic compounds**, which are essential scaffolds in medicinal chemistry and drug development [3] [4]. Nitrogen-containing heterocycles are found in a vast number of biologically active molecules, and 4-nitrophthalamide provides a strategic entry point into this important chemical space.

Physicochemical Properties and Handling

The following table summarizes the key physicochemical data for 4-Nitrophthalamide.

Table 1: Physicochemical Properties of 4-Nitrophthalamide

Property	Value / Description	Reference
CAS Number	13138-53-9	[1]
Molecular Formula	C ₈ H ₇ N ₃ O ₄	[5] [1]
Molecular Weight	209.16 g/mol	[5] [1]
Melting Point	465-469 K (192-196 °C)	[5]
X-ray Crystal Structure	Monoclinic, space group P2 ₁ /c	[5]
Unit Cell Parameters	a = 7.7425 Å, b = 9.6634 Å, c = 12.1276 Å, β = 106.008°	[5]

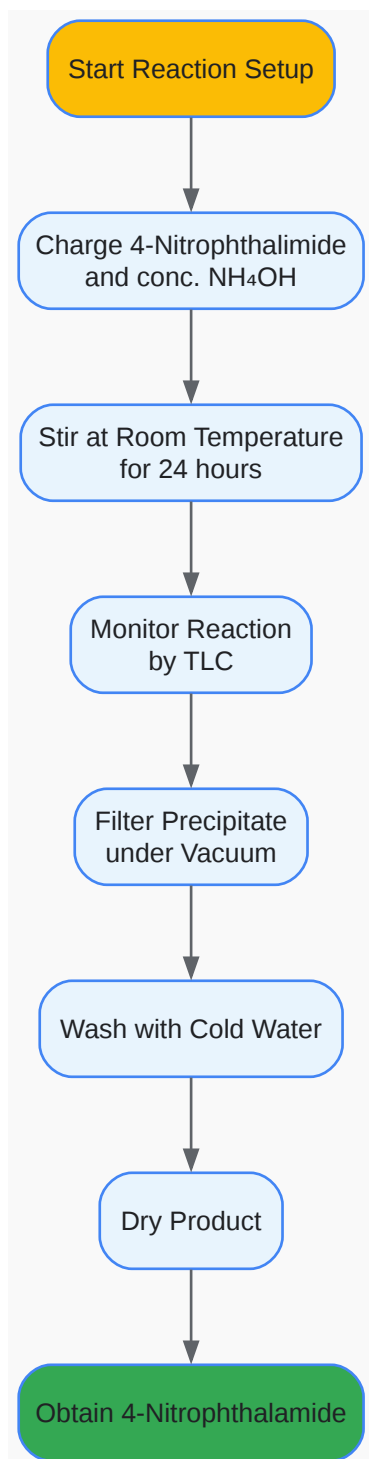
In the solid state, 4-Nitrophthalamide exhibits a three-dimensional architecture stabilized by a network of **N–H···O hydrogen bonds** [5]. The substituents are non-coplanar with the benzene ring; the nitro group is twisted by **11.36°**, while the two amide groups are twisted by **60.89°** and **34.39°**, respectively [5]. This conformation influences its reactivity and crystal packing.

Synthetic Protocol: Synthesis of 4-Nitrophthalamide

This protocol describes the synthesis of 4-Nitrophthalamide from 4-nitrophthalimide, adapted from a published procedure [5].

Reaction Scheme and Workflow

The synthesis is a single-step ammonolysis reaction. The following diagram illustrates the experimental workflow.



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Materials and Equipment

- 4-Nitrophthalimide

- Ammonium Hydroxide, Concentrated (NH₄OH)
- Deionized Water
- Ice
- Round-bottom flask (e.g., 500 mL)
- Magnetic stirrer and stir bar
- Buchner funnel and filter flask
- Vacuum pump
- Filter paper
- Drying oven or desiccator

Step-by-Step Procedure

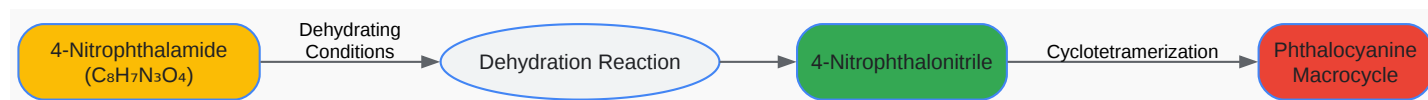
- **Reaction Setup:** In a suitable round-bottom flask, combine **4-nitrophthalimide** and a sufficient volume of **concentrated ammonium hydroxide (NH₄OH)** to form a slurry [5].
- **Stirring:** Stir the reaction mixture vigorously at **room temperature** for **24 hours** [5].
- **Monitoring:** The completion of the reaction can be monitored by thin-layer chromatography (TLC). The reaction is considered complete when a precipitate (the product) has formed.
- **Isolation:** After 24 hours, filter the resulting off-white precipitate under **vacuum** using a Buchner funnel [5].
- **Washing:** Wash the solid cake thoroughly with several portions of **cold water** to remove any residual ammonium hydroxide or soluble impurities [5].
- **Drying:** Allow the product to dry under vacuum or in a drying oven. The reported yield is approximately **64%** (0.68 g from a scale using 4-nitrophthalimide) [5].
- **Crystallization (Optional):** For single-crystal X-ray diffraction studies, crystals suitable for analysis can be grown by **slow evaporation of an aqueous solution** of the compound [5].

Application in Heterocyclic Synthesis: Dehydration to 4-Nitrophthalonitrile

A critical application of 4-nitrophthalamide is its use as a direct precursor to **4-nitrophthalonitrile**, a vital intermediate for phthalocyanine synthesis.

Reaction Pathway

The transformation involves a dehydration reaction, converting the primary amides into nitrile groups. The following diagram outlines this synthetic pathway and its connection to phthalocyanine synthesis.



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Protocol Notes

- **Dehydration Conditions:** While the specific protocol for this dehydration is not detailed in the search results, common laboratory methods for converting primary amides to nitriles include reaction with thionyl chloride (SOCl₂) or phosphorous pentoxide (P₂O₅) under heated conditions.
- **Downstream Utility:** The resulting 4-nitrophthalonitrile can then undergo cyclotetramerization with metal salts or other dinitriles to form functionalized phthalocyanines [5] [1]. The nitro group in the starting material is retained in the intermediate and allows for further substitution on the phthalocyanine ring, enabling fine-tuning of its electronic properties.

Analytical Characterization Data

Successful synthesis and purity of 4-Nitrophthalamide can be confirmed by the following analytical techniques.

Table 2: Analytical Characterization Data for 4-Nitrophthalamide

Analytical Method	Key Characteristic Data	Reference
Melting Point	465-469 K (192-196 °C)	[5]
Single Crystal X-ray Diffraction	Confirms molecular structure, torsion angles, and hydrogen bonding network.	[5]

| **FTIR Spectroscopy** | Expected strong absorptions for:

- N-H stretch (amide) ~3300 cm⁻¹

- C=O stretch (amide) $\sim 1680\text{-}1650\text{ cm}^{-1}$
- NO₂ asymmetric & symmetric stretches ~ 1550 & $\sim 1350\text{ cm}^{-1}$ | - | | **NMR Spectroscopy** (¹H & ¹³C) | ¹H NMR in d-DMSO: Amide N-H protons appear downfield ($\sim 7.0\text{-}7.5$ ppm). Aromatic protons form a characteristic pattern. | - |

Safety and Storage

- **General Handling:** Standard laboratory safety practices should be followed. Use personal protective equipment (PPE) including safety glasses, gloves, and a lab coat.
- **Ammonia Exposure:** The synthesis involves concentrated ammonium hydroxide, which is corrosive and releases pungent fumes. Work should be conducted in a well-ventilated fume hood.
- **Storage:** The compound should be stored in a cool, dry place, in a tightly sealed container away from strong oxidizing agents.

Conclusion

4-Nitrophthalamide serves as a structurally characterized and reliably synthesized intermediate for accessing complex heterocyclic systems, most notably phthalocyanines. The protocols outlined herein provide a foundation for its preparation and utilization in research settings. Its well-defined hydrogen-bonded crystal structure and the reactivity of its functional groups make it a valuable building block in materials science and medicinal chemistry.

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